

# Methyl potassium adipate CAS number 10525-19-6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl potassium adipate*

Cat. No.: *B076828*

[Get Quote](#)

An In-depth Technical Guide to **Methyl Potassium Adipate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl potassium adipate**, with the CAS number 10525-19-6, is the potassium salt of monomethyl adipate. It belongs to the class of dicarboxylic acid monoesters, which are characterized by the presence of both a carboxylic acid salt and an ester functional group. This bifunctional nature makes it a potentially versatile building block in organic synthesis. While extensive research on this specific salt is limited, its parent compound, monomethyl adipate, and related adipic acid salts are well-characterized and utilized in various industrial applications. This guide provides a comprehensive overview of the known and predicted properties, synthesis, and potential applications of **methyl potassium adipate**, with a focus on its relevance to the fields of chemical research and drug development.

## Chemical and Physical Properties

Detailed experimental data for **methyl potassium adipate** is not readily available in the scientific literature. However, its properties can be inferred from data on its parent compound, monomethyl adipate, and the related compound, potassium adipate.

Table 1: Chemical Identifiers and Computed Properties

Property	Value	Source
CAS Number	10525-19-6	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>11</sub> KO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	198.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	potassium;6-methoxy-6-oxohexanoate	<a href="#">[1]</a>
Synonyms	Adipic acid, monomethyl ester, potassium salt; Hexanedioic acid, 1-methyl ester, potassium salt	<a href="#">[2]</a>
InChI	InChI=1S/C7H12O4.K/c1-11-7(10)5-3-2-4-6(8)9;/h2-5H2,1H3,(H,8,9);/q;+1/p-1	<a href="#">[2]</a>
InChIKey	VIKLNKRRVRFMJF-UHFFFAOYSA-M	<a href="#">[2]</a>
SMILES	COC(=O)CCCCC(=O)[O-].[K+]	<a href="#">[2]</a>

Table 2: Physical Properties of **Methyl Potassium Adipate** and Related Compounds

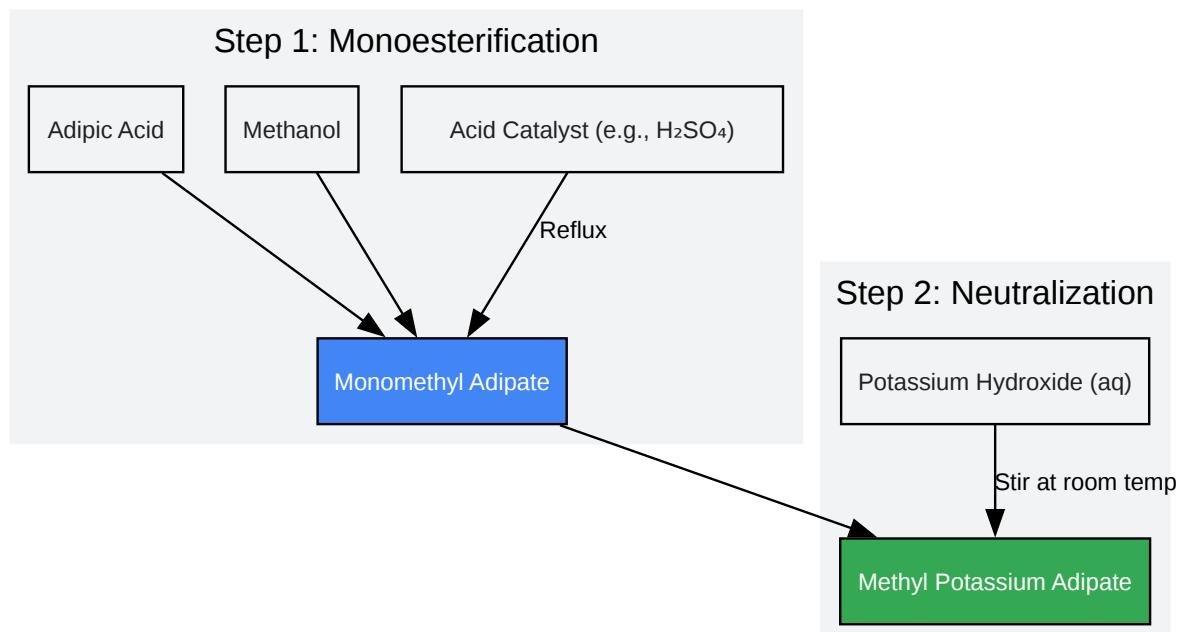
Property	Methyl Potassium Adipate (Predicted/Inferred)	Monomethyl Adipate (CAS 627-91-8)	Potassium Adipate (CAS 19147-16-1)
Appearance	White crystalline solid (predicted)	Clear colorless liquid	White crystalline powder
Melting Point	Not available	7-9 °C	>185 °C (decomposes) <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	Not available	162 °C @ 10 mmHg	338 °C (decomposes) <a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Soluble in water (predicted)	Not miscible or difficult to mix with water <a href="#">[5]</a>	Soluble in water <a href="#">[3]</a> <a href="#">[4]</a>
Density	Not available	1.081 g/mL at 25 °C <a href="#">[5]</a>	Not available

## Synthesis and Experimental Protocols

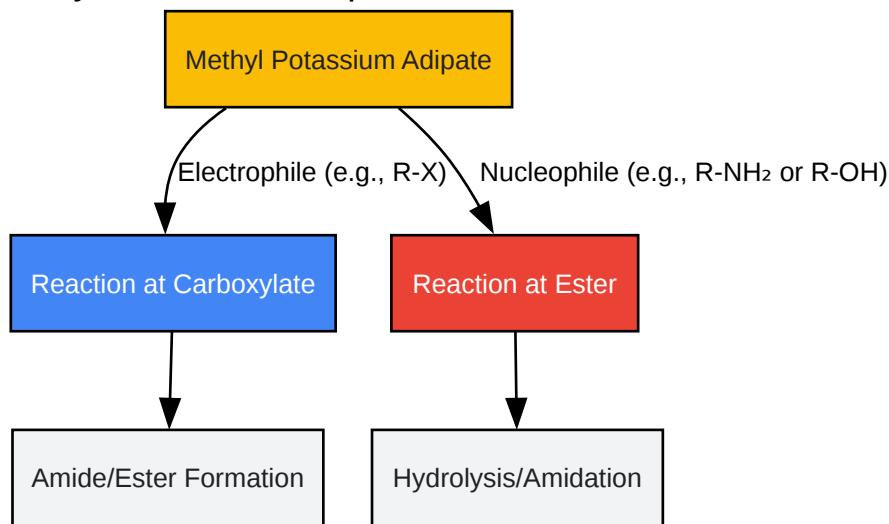
A detailed experimental protocol for the synthesis of **methyl potassium adipate** is not explicitly described in the literature. However, it can be readily prepared by the neutralization of monomethyl adipate with a potassium base. A plausible two-step synthesis workflow starting from adipic acid is outlined below.

## Synthesis Workflow

## Synthesis Workflow for Methyl Potassium Adipate



## Methyl Potassium Adipate as a Bifunctional Intermediate

[Click to download full resolution via product page](#)

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl potassium adipate | C7H11KO4 | CID 23695428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Potassium adipate or Dipotassium adipate Manufacturers, with SDS [mubychem.com]
- 4. Potassium Adipate or Dipotassium Adipate Manufacturers [adipicacid.net]
- 5. Monomethyl adipate CAS#: 627-91-8 [m.chemicalbook.com]
- To cite this document: BenchChem. [Methyl potassium adipate CAS number 10525-19-6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076828#methyl-potassium-adipate-cas-number-10525-19-6]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)